

# A Comprehensive Technical Guide on the Solubility of Methyl 3-chloropropionate

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## Compound of Interest

Compound Name: *Methyl 3-chloropropionate*

Cat. No.: *B1361392*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the solubility characteristics of **methyl 3-chloropropionate** (CAS No. 6001-87-2), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Understanding its solubility in various media is critical for optimizing reaction conditions, purification processes, and formulation development.

## Core Properties of Methyl 3-chloropropionate

**Methyl 3-chloropropionate** is a colorless to pale yellow liquid with the chemical formula C<sub>4</sub>H<sub>7</sub>ClO<sub>2</sub> and a molecular weight of 122.55 g/mol.<sup>[2][3]</sup> Its structure, featuring both a polar ester group and a chloroalkyl chain, gives it an intermediate polarity.<sup>[2]</sup> This dual nature dictates its solubility behavior across a range of solvents.

Table 1: Physical and Chemical Properties of **Methyl 3-chloropropionate**

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO <sub>2</sub>
Molecular Weight	122.55 g/mol <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[2]</a>
Density	~1.186 - 1.2 g/cm <sup>3</sup> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	~153 - 156 °C <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	~40 °C <a href="#">[4]</a>
LogP	0.996 <a href="#">[6]</a>

## Solubility Profile

The solubility of a compound is a fundamental property that influences its behavior in chemical and biological systems. The principle of "like dissolves like" is a useful guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents. [\[7\]](#)

### Water Solubility

**Methyl 3-chloropropionate** exhibits limited or moderate solubility in water.[\[2\]](#)[\[8\]](#) The polar ester functional group allows for some interaction with water molecules, but the hydrophobic chloroalkyl chain restricts extensive miscibility.[\[2\]](#) This moderate aqueous solubility can be advantageous in applications that require partial compatibility with water.[\[2\]](#)

### Organic Solvent Solubility

**Methyl 3-chloropropionate** is generally soluble in a broad range of organic solvents.[\[2\]](#) Its miscibility with polar organic solvents is particularly notable.

Table 2: Qualitative Solubility of **Methyl 3-chloropropionate**

Solvent Class	Solvent Example	Solubility	Reference
Water	Water	Limited / Moderate	[2][8]
Alcohols	Ethanol	Soluble	[2][8]
Ketones	Acetone	Soluble	[8]
Halogenated	Dichloromethane	Soluble	[8]
Ethers	Diethyl Ether	Soluble	[2]

This broad solubility profile makes it a versatile reagent and intermediate in synthetic chemistry and extraction processes.[2]

## Experimental Protocol for Solubility Determination

A reliable and standardized method is crucial for determining the solubility of a substance. The shake-flask method is a widely accepted technique for measuring equilibrium solubility.[9]

Table 3: Detailed Protocol for Shake-Flask Solubility Determination

Step	Procedure	Detailed Methodology
1. Preparation	Prepare a supersaturated mixture.	Add an excess amount of methyl 3-chloropropionate (solute) to a known volume of the desired solvent (e.g., water, ethanol) in a sealed, inert container (e.g., glass flask). The presence of undissolved solute is necessary to ensure saturation is reached. <sup>[9]</sup>
2. Equilibration	Agitate the mixture at a constant temperature.	Place the flask in a constant temperature bath (e.g., 25 °C) and agitate using a shaker or magnetic stirrer. The agitation should be vigorous enough to ensure thorough mixing but not so intense as to cause emulsification. A typical equilibration period is 24-48 hours to ensure thermodynamic equilibrium is achieved. <sup>[9]</sup>
3. Phase Separation	Isolate the saturated solution from the excess solute.	Cease agitation and allow the mixture to stand undisturbed in the temperature bath for a sufficient period (e.g., 24 hours) to allow the excess solute to settle. <sup>[9]</sup> Carefully withdraw an aliquot of the clear, supernatant liquid (the saturated solution) using a pipette. To avoid transferring any undissolved solute, filtration through a chemically inert filter (e.g., PTFE syringe

filter) is highly recommended.

[9]

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#### 4. Analysis

Determine the concentration of the solute in the saturated solution.

Quantify the concentration of methyl 3-chloropropionate in the filtered aliquot using a validated analytical method. Suitable techniques include gas chromatography (GC), high-performance liquid chromatography (HPLC), or spectroscopy.[10]

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#### 5. Calculation

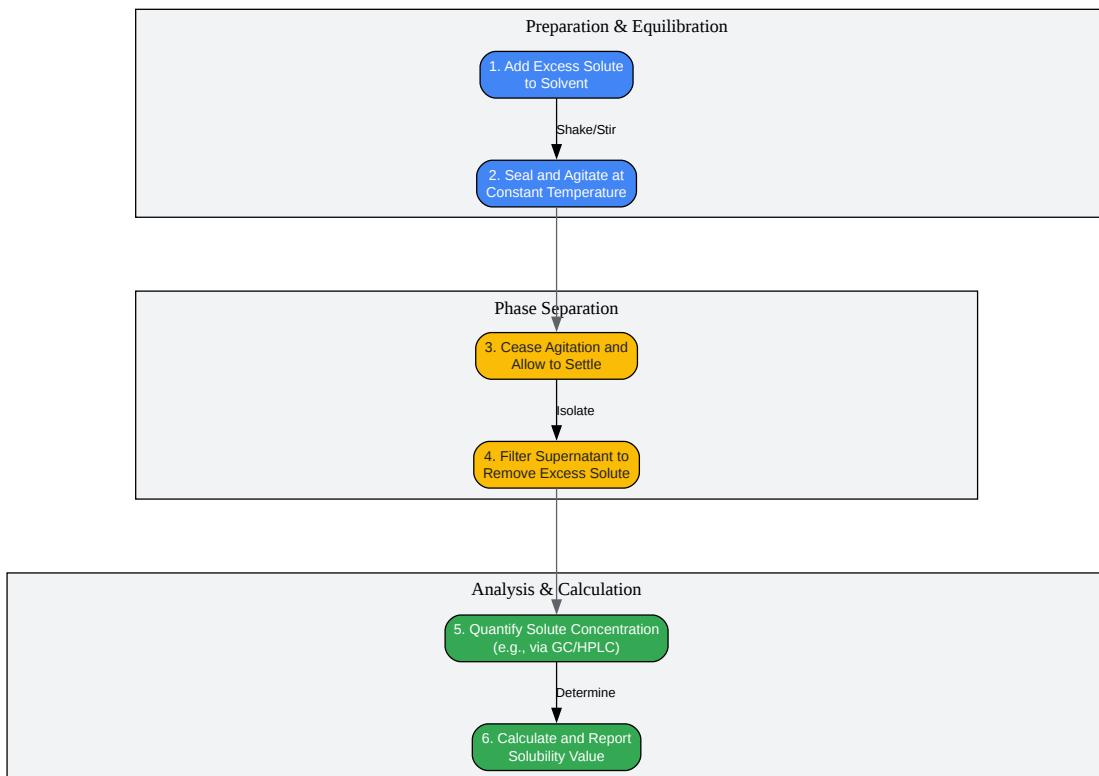
Express the solubility.

Calculate the solubility based on the measured concentration and express it in appropriate units, such as grams per 100 mL ( g/100 mL) or moles per liter (mol/L).

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## Workflow and Logic Diagrams

Visualizing the experimental process can aid in understanding the logical flow and critical steps involved in solubility determination.

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Caption: Workflow for determining equilibrium solubility via the shake-flask method.

This comprehensive guide provides foundational knowledge on the solubility of **methyl 3-chloropropionate**, essential for its effective application in research and development. The provided data and protocols serve as a valuable resource for scientists and professionals in the chemical and pharmaceutical industries.

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